

# Difluoromethanesulfonamide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Difluoromethanesulfonamide*

Cat. No.: *B1358094*

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CAS Number: 50585-74-5

This technical guide provides a comprehensive overview of **difluoromethanesulfonamide**, a fluorinated sulfonamide of interest to researchers in drug discovery and medicinal chemistry. The document outlines its chemical properties, lists known suppliers, and presents a putative synthesis protocol. Additionally, it illustrates the synthetic workflow and the general role of fluorinated sulfonamides in drug development through structured diagrams.

## Chemical and Physical Properties

**Difluoromethanesulfonamide** is a solid compound at room temperature. Its key physicochemical properties, gathered from various chemical suppliers, are summarized below for easy reference.

Property	Value	Source
CAS Number	50585-74-5	ChemScene, BOC Sciences, Sigma-Aldrich
Molecular Formula	CH <sub>3</sub> F <sub>2</sub> NO <sub>2</sub> S	ChemScene[1]
Molecular Weight	131.10 g/mol	ChemScene[1]
Appearance	Clear oily liquid to solid	BOC Sciences[2]
Purity	≥95%	ChemScene[1]
Storage	4°C, protect from light	ChemScene[1]
SMILES	C(F)(F)S(=O)(=O)N	ChemScene[1]
Topological Polar Surface Area (TPSA)	60.16 Å <sup>2</sup>	ChemScene[1]
logP	-0.5025	ChemScene[1]

## Suppliers

**Difluoromethanesulfonamide** is available from several chemical suppliers catering to the research and development market. Purity and available quantities may vary.

Supplier	Website
ChemScene	--INVALID-LINK--
BOC Sciences	--INVALID-LINK--
Sigma-Aldrich	--INVALID-LINK--
Ambeed	--INVALID-LINK--
AK Scientific, Inc. (AKSci)	--INVALID-LINK--
ChemicalBook	--INVALID-LINK--
LookChem	--INVALID-LINK--

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **difluoromethanesulfonamide** is not readily available in peer-reviewed literature, the general synthesis of  $\alpha,\alpha$ -difluorosulfonamides is described. The most plausible route involves the reaction of an amine source with difluoromethanesulfonyl chloride.

### Putative Experimental Protocol for the Synthesis of Difluoromethanesulfonamide

This protocol is based on general procedures for sulfonamide synthesis.

Materials:

- Difluoromethanesulfonyl chloride (CAS: 1512-30-7)[3]
- Ammonia (or a suitable amine precursor)
- Anhydrous aprotic solvent (e.g., diethyl ether, tetrahydrofuran)
- Aqueous acid solution (e.g., hydrochloric acid) for workup
- Water
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

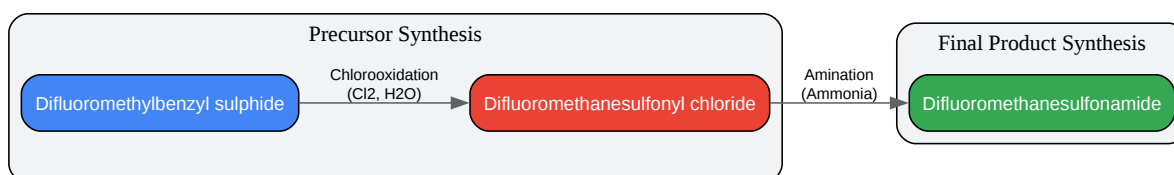
- Dissolve difluoromethanesulfonyl chloride in an anhydrous aprotic solvent in a reaction vessel equipped with a stirrer and under an inert atmosphere.
- Cool the solution to a low temperature (e.g., 0 °C or -78 °C) using an ice or dry ice/acetone bath.
- Slowly add a source of ammonia to the cooled solution. This could be in the form of ammonia gas bubbled through the solution or a solution of ammonia in an organic solvent.

- After the addition is complete, allow the reaction mixture to stir for several hours, gradually warming to room temperature.
- Upon completion of the reaction (monitored by TLC or other suitable analytical methods), quench the reaction by adding water.
- Acidify the mixture with an aqueous acid solution.
- Separate the organic layer.
- Extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over an anhydrous drying agent.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude **difluoromethanesulfonamide** by a suitable method, such as recrystallization or column chromatography.

Note: This is a generalized protocol and may require optimization of reaction conditions, stoichiometry, and purification methods.

## Synthetic Workflow

The synthesis of **difluoromethanesulfonamide** can be visualized as a two-step process, starting from the preparation of the key precursor, difluoromethanesulfonyl chloride.

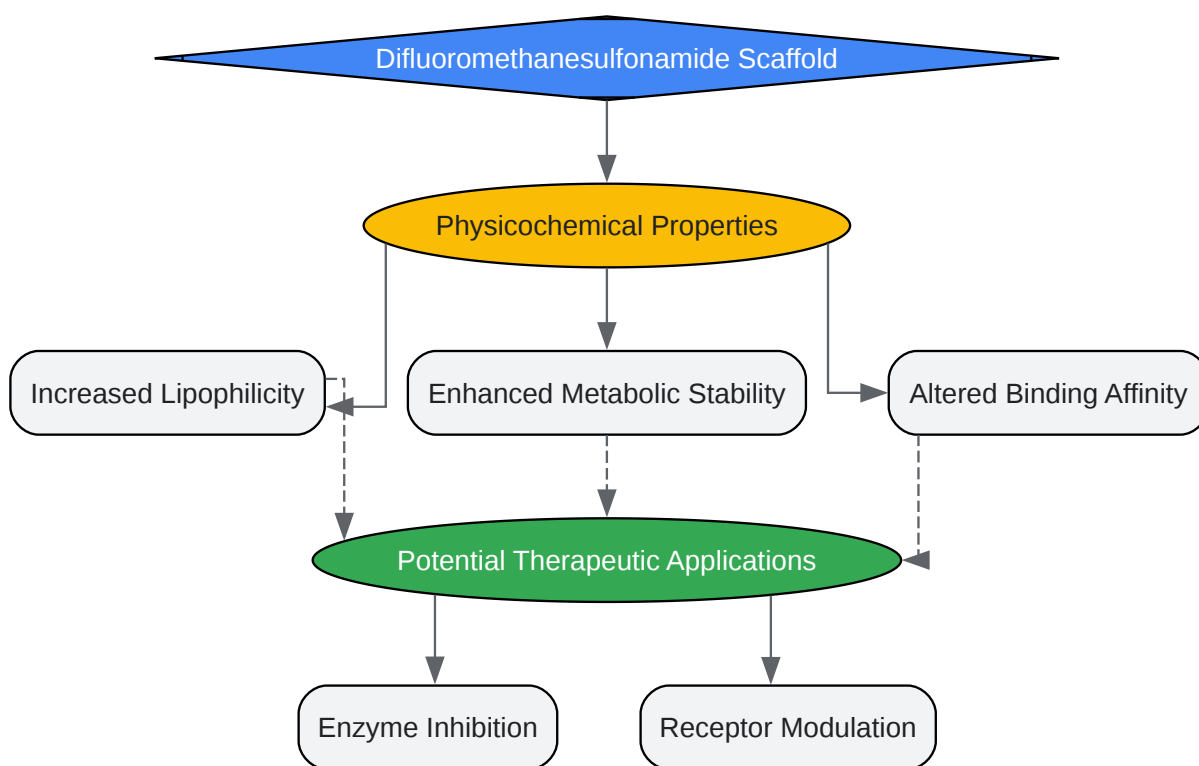


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Caption: Synthetic pathway for **difluoromethanesulfonamide**.

## Role in Drug Discovery

While specific biological activities of **difluoromethanesulfonamide** are not extensively documented, the sulfonamide moiety and the incorporation of fluorine are well-established strategies in drug design.[4] Fluorine can modulate a molecule's physicochemical properties, such as lipophilicity and metabolic stability, which can lead to improved pharmacokinetic profiles. Sulfonamides are a key pharmacophore in a wide range of therapeutic agents.



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Caption: Potential roles of fluorinated sulfonamides in drug discovery.

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## References

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